

Essential Guide to the Proper Disposal of 5-Aminoisoquinoline

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Compound of Interest

Compound Name: 5-Aminoisoquinoline

Cat. No.: B016527

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds like **5-Aminoisoquinoline** are paramount for ensuring laboratory safety and environmental protection. This guide provides a clear, step-by-step protocol for the safe disposal of **5-Aminoisoquinoline**, aligning with standard safety procedures and regulatory requirements.

Immediate Safety and Hazard Information

5-Aminoisoquinoline is a chemical that requires careful handling due to its potential health hazards. It is known to be harmful if swallowed, inhaled, or in contact with skin.[1][2] It can cause significant skin and eye irritation and may lead to respiratory irritation.[1][3] Therefore, adherence to strict safety protocols is essential.

Personal Protective Equipment (PPE): Before handling or preparing for disposal, ensure the following PPE is worn:

- **Gloves:** Chemical-resistant gloves are required.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn.[4]
- **Lab Coat:** A full-length lab coat should be worn to protect from skin contact.[4]
- **Respiratory Protection:** In situations where dust may be generated, a NIOSH/MSHA-approved respirator or a European Standard EN 149 respirator should be used.[4]

Storage and Handling:

- Store **5-Aminoisoquinoline** in a tightly sealed container in a cool, dry, and well-ventilated location.[\[4\]](#)
- Keep it away from incompatible materials, particularly strong oxidizing agents.[\[2\]](#)[\[4\]](#)
- Minimize dust generation during handling.[\[4\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[4\]](#)

Quantitative Data Summary

For quick reference, the following table summarizes key physical and chemical properties of **5-Aminoisoquinoline**.

| Property | Data |
|-------------------|---|
| CAS Number | 1125-60-6 |
| Molecular Formula | C ₉ H ₈ N ₂ |
| Molecular Weight | 144.18 g/mol |
| Appearance | Brownish-yellow to bright yellow powder/solid |
| Melting Point | 125-128 °C |
| Water Solubility | 1.4 µg/mL at pH 7.4 |

[\[1\]](#)[\[3\]](#)[\[5\]](#)

Detailed Disposal Protocol

The disposal of **5-Aminoisoquinoline** must be conducted in a manner that ensures personnel safety and prevents environmental contamination.

Step 1: Waste Classification

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[4] This determination should be made in accordance with US EPA guidelines found in 40 CFR Parts 261.3, as well as any applicable state and local regulations.

[4] Given its hazard profile, **5-Aminoisoquinoline** should be handled as a hazardous substance.

Step 2: Waste Segregation and Collection

Proper segregation is critical to prevent hazardous reactions.[6]

- Solid Waste: Collect solid **5-Aminoisoquinoline** waste, including contaminated items like weighing paper, pipette tips, and gloves, in a designated, leak-proof, and compatible container.[7]
- Liquid Waste: Aqueous solutions containing **5-Aminoisoquinoline** should be collected in a separate, clearly labeled, and sealed waste container.[7]
- Original Containers: For unused chemicals, the original manufacturer's container is ideal for disposal.[7] Do not mix with other waste streams.
- Sharps: Any sharps (e.g., needles, broken glass) contaminated with the compound must be disposed of in a designated sharps container.[7]

Step 3: Labeling of Waste Containers

All waste containers must be clearly and accurately labeled.[7] The label should include:

- The words "Hazardous Waste".[8]
- The full chemical name: "**5-Aminoisoquinoline**".[7]
- Associated hazards (e.g., "Toxic," "Irritant").[7]

Step 4: On-site Storage

Store waste containers in a designated, secure area.

- The storage area must be cool, dry, and well-ventilated.[4]

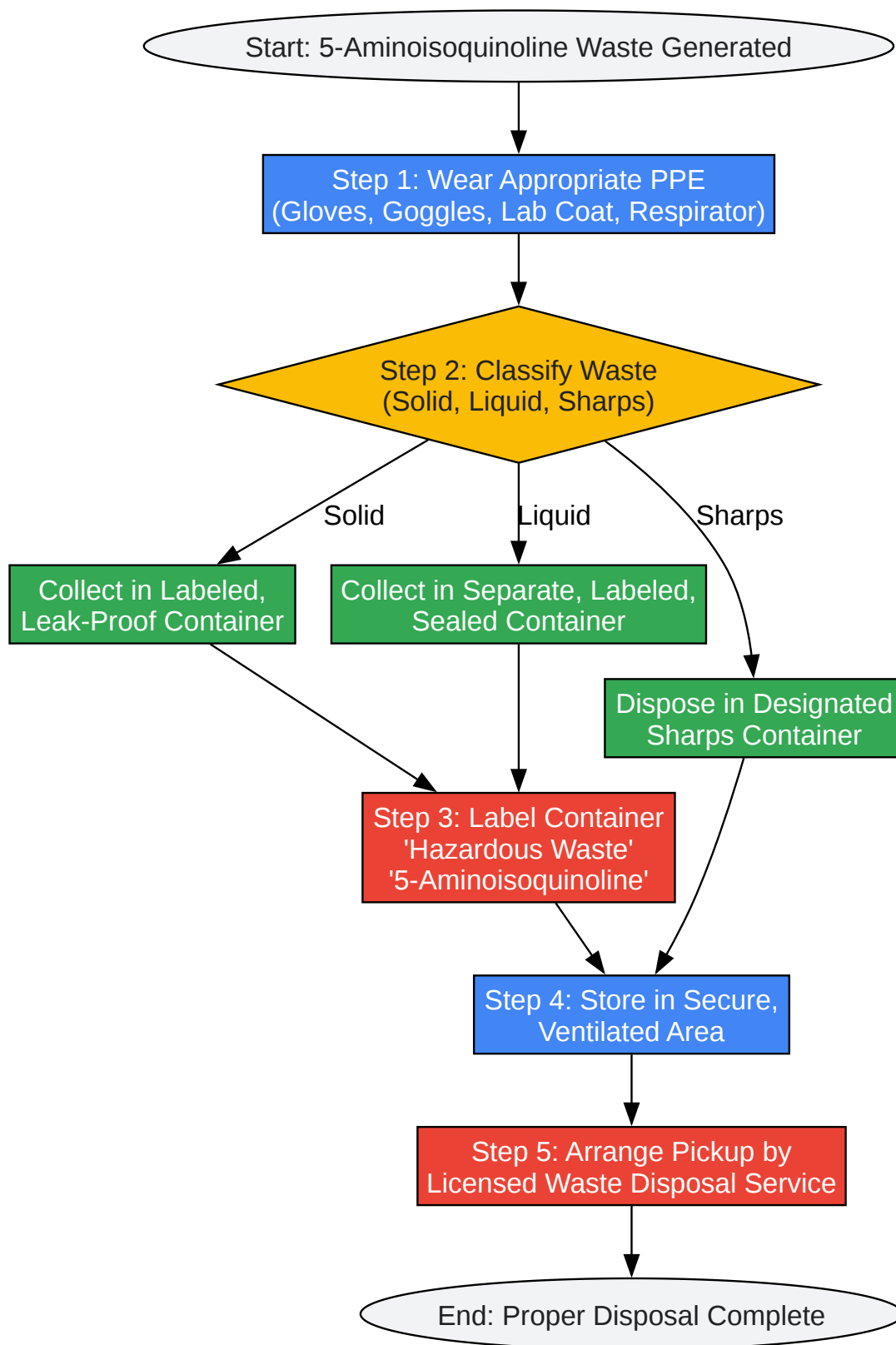
- Ensure containers are tightly sealed to prevent leaks or the release of fumes.[6]
- Segregate containers from incompatible materials.[6]

Step 5: Final Disposal

- Professional Disposal: Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal company.[7]
- Prohibited Actions: Never dispose of **5-Aminoisoquinoline** down the drain or in the regular trash, as this can harm aquatic life and ecosystems.[6]
- Recommended Method: The standard and preferred method for this type of chemical waste is incineration at an approved and licensed facility.[9][10]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **5-Aminoisoquinoline**.



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Caption: Workflow for the safe disposal of **5-Aminoisoquinoline** waste.

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